

A Comparative Performance Analysis of Disperse Red 17 in Textile Dye Mixes

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Compound of Interest

Compound Name: Disperse Red 17

Cat. No.: B1352304

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of C.I. **Disperse Red 17** against a selection of alternative red disperse dyes commonly used in the textile industry. The following data, compiled from various industry sources, is intended to assist researchers and scientists in selecting the appropriate dye for their specific applications, considering key performance indicators such as fastness to light, washing, and heat.

Quantitative Performance Data

The following tables summarize the fastness properties of **Disperse Red 17** and its alternatives when applied to polyester, a common synthetic fiber for disperse dyes. Fastness is graded on a scale of 1 to 5 for washing, rubbing, and sublimation, with 5 representing the best performance. Light fastness is rated on a scale of 1 to 8, with 8 indicating the highest resistance to fading.

Table 1: Fastness Properties of C.I. **Disperse Red 17**

Fastness Property	Test Standard	Rating
Light Fastness	ISO 105-B02	4
Washing Fastness (Color Change)	ISO 105-C06	4-5
Washing Fastness (Staining)	ISO 105-C06	5
Perspiration Fastness (Staining)	ISO 105-E04	5
Ironing/Sublimation Fastness	ISO 105-P01	4-5

Table 2: Comparative Fastness Properties of Alternative Red Disperse Dyes on Polyester

C.I. Name	Light Fastness (1-8)	Wash Fastness (Color Change) (1-5)	Sublimation Fastness (Staining) (1-5)	Rubbing Fastness (Dry) (1-5)	Rubbing Fastness (Wet) (1-5)
Disperse Red 1	4-5	5	4	-	-
Disperse Red 60	5-6	4	3-4	4	3-4
Disperse Red 73	5-6	5	4	-	-
Disperse Red 82	6-7	4-5	4	4	4
Disperse Red 86	6-7	4-5	4	4-5	4
Disperse Red 167	7-8	5	5	-	-

Note: A hyphen (-) indicates that specific data was not readily available in the searched resources. Fastness properties can vary depending on the specific substrate, dyeing process, and depth of shade.

Experimental Protocols

The performance data presented in this guide is based on standardized testing methodologies to ensure comparability and reproducibility. The following are detailed protocols for the key experiments cited.

Light Fastness (ISO 105-B02)

This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.^{[1][2][3][4][5]}

- Apparatus: Xenon arc lamp apparatus, lightfastness standards (Blue Wool Scale), grey scale for assessing color change.
- Procedure:
 - A specimen of the dyed textile is mounted on a sample holder alongside a set of Blue Wool standards (rated 1-8).
 - The samples and standards are exposed to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
 - The exposure is continued until a specified amount of fading has occurred on the test specimen or the standards.
 - The light fastness of the specimen is assessed by comparing the change in its color with that of the Blue Wool standards. The rating is the number of the Blue Wool standard that shows a similar degree of fading.

Wash Fastness (AATCC Test Method 61 / ISO 105-C06)

This test is designed to determine the resistance of the color of textiles to domestic or commercial laundering procedures. It simulates the effect of five home launderings in a single accelerated test.

- Apparatus: A suitable washing machine (e.g., Launder-Ometer), stainless steel canisters, stainless steel balls (for mechanical action), multifiber adjacent fabric, grey scale for assessing color change and staining.
- Procedure:
 - A specimen of the dyed fabric is stitched to a multifiber test fabric.
 - The composite specimen is placed in a stainless steel container with a specified detergent solution and stainless steel balls.
 - The container is then agitated in the laundering apparatus at a specified temperature and for a set duration (typically 45 minutes).
 - After washing, the sample is rinsed and dried.
 - The change in color of the dyed specimen is evaluated using the Gray Scale for Color Change, and the staining on each fiber of the multifiber fabric is assessed using the Gray Scale for Staining.

Sublimation Fastness (ISO 105-P01 / AATCC Test Method 117)

This test assesses the resistance of the color of textiles to sublimation, which is the tendency of some dyes to vaporize when heated and then deposit on adjacent materials.

- Apparatus: A heat press or a suitable heating device capable of maintaining a constant temperature, undyed polyester fabric, grey scale for assessing staining.
- Procedure:
 - A specimen of the dyed textile is placed between two pieces of undyed polyester fabric.
 - The composite sample is placed in the heating device and subjected to a specified temperature (e.g., 150°C, 180°C, or 210°C) and pressure for a set time (e.g., 30 seconds).
 - After heating, the sample is removed and allowed to cool.

- The degree of staining on the undyed polyester fabrics is assessed using the grey scale for staining.

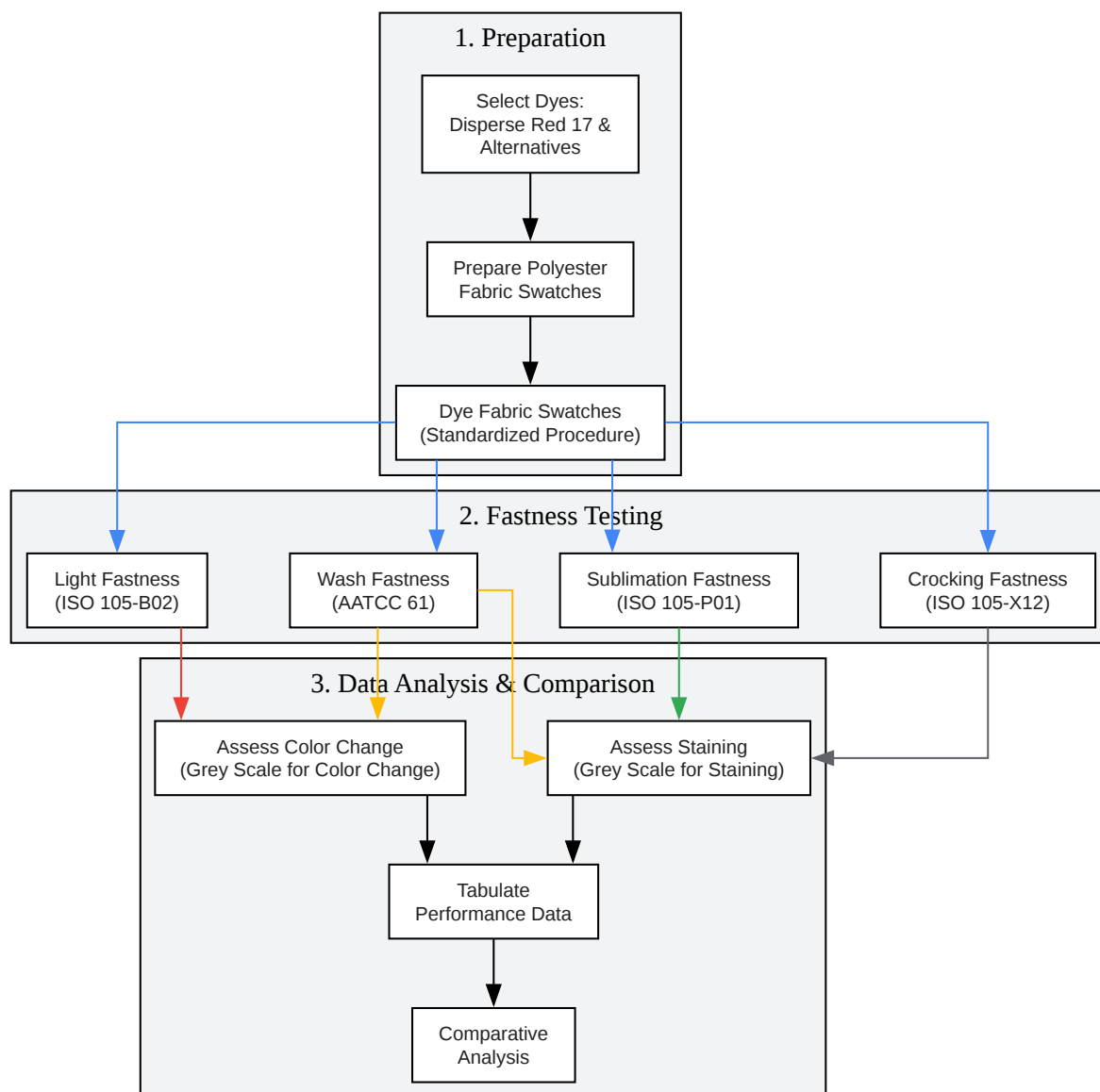
Crocking (Rubbing) Fastness (ISO 105-X12)

This test measures the transfer of color from the surface of a colored textile to other surfaces by rubbing.

- Apparatus: Crockmeter, standard white cotton rubbing cloth, grey scale for assessing staining.
- Procedure:
 - A specimen of the dyed textile is mounted on the base of the crockmeter.
 - A dry, standard white cotton cloth is mounted on the rubbing finger of the crockmeter.
 - The rubbing finger is moved back and forth across the test specimen for a specified number of cycles (typically 10) with a constant downward force.
 - The amount of color transferred to the white rubbing cloth is assessed using the grey scale for staining.
 - The procedure is repeated with a wet rubbing cloth.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comparative performance evaluation of disperse dyes.



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Caption: Workflow for Comparative Performance Evaluation of Disperse Dyes.

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